

# Essential Safety and Disposal Procedures for Spebrutinib

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Spebrutinib

Cat. No.: B611974

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This document provides critical safety and logistical information for the proper handling and disposal of **Spebrutinib** (also known as AVL-292 or CC-292), a Bruton's tyrosine kinase (BTK) inhibitor used in laboratory research.<sup>[1][2]</sup> Adherence to these procedural guidelines is essential to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations.

## Hazard Identification and Safety Precautions

**Spebrutinib** is classified as a hazardous substance. The following table summarizes its known hazards based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.<sup>[3]</sup>

Hazard Classification	GHS Hazard Statement
Acute toxicity, oral	H302: Harmful if swallowed
Skin corrosion/irritation	H315: Causes skin irritation
Serious eye damage/eye irritation	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	H335: May cause respiratory irritation

Source: MedchemExpress Safety Data Sheet<sup>[3]</sup>

Personal Protective Equipment (PPE): To mitigate exposure risks, all personnel handling **Spebrutinib** must wear appropriate PPE. This includes, but is not limited to, safety goggles with side-shields, protective gloves, and impervious clothing such as a lab coat.[3] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[3]

## Step-by-Step Disposal Protocol

The disposal of **Spebrutinib** and its contaminated materials must be managed in accordance with local, state, and federal regulations for hazardous waste.[3][4] The following protocol provides a general framework for the safe disposal of this compound.

### 1. Waste Segregation and Collection:

- **Solid Waste:** Collect all solid waste contaminated with **Spebrutinib**, including unused or expired product, contaminated PPE (gloves, lab coats), and lab supplies (e.g., weigh boats, pipette tips), in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **Spebrutinib**, such as solutions or reaction mixtures, in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- **Sharps Waste:** Any sharps (e.g., needles, razor blades) contaminated with **Spebrutinib** should be disposed of in a designated sharps container that is also labeled as hazardous chemical waste.

### 2. Container Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste" and a full description of the contents, including "**Spebrutinib**" and any other chemical constituents.
- Ensure the label includes the accumulation start date and the specific hazards associated with the waste (e.g., "Toxic," "Irritant").

### 3. Storage:

- Store hazardous waste containers in a designated, secure, and well-ventilated satellite accumulation area.
- Ensure containers are kept tightly closed except when adding waste.[3]
- Store in a locked-up area to prevent unauthorized access.[3]

#### 4. Final Disposal:

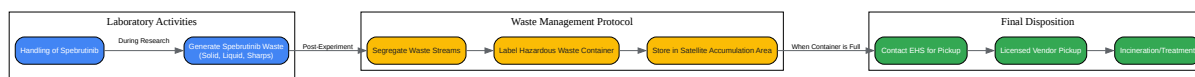
- The final disposal of **Spebrutinib** waste must be handled by a licensed hazardous waste management vendor.[4]
- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. They will ensure the waste is transported to an approved facility for incineration or other appropriate treatment.[4]
- Do not dispose of **Spebrutinib** down the drain or in the regular trash.[3][5]

#### 5. Decontamination:

- Decontaminate all surfaces and equipment that have come into contact with **Spebrutinib**.
- Use a suitable cleaning agent and collect the cleaning materials (e.g., wipes, paper towels) as solid hazardous waste.

## Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Spebrutinib** waste from the laboratory.



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Caption: **Spebrutinib** Waste Disposal Workflow.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)